

The Formation of Triethylmethylammonium Bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	Triethylmethylammonium bromide
CAS No.:	2700-16-5
Cat. No.:	B1305293

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Abstract

This guide provides a detailed technical overview of the synthesis of **Triethylmethylammonium bromide** from triethylamine and methyl bromide. The core of this process is the Menshutkin reaction, a type of nucleophilic substitution (SN2) reaction. This document outlines the reaction mechanism, presents quantitative data through structured tables, details experimental protocols, and provides visual representations of the underlying chemical processes. This guide is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Introduction

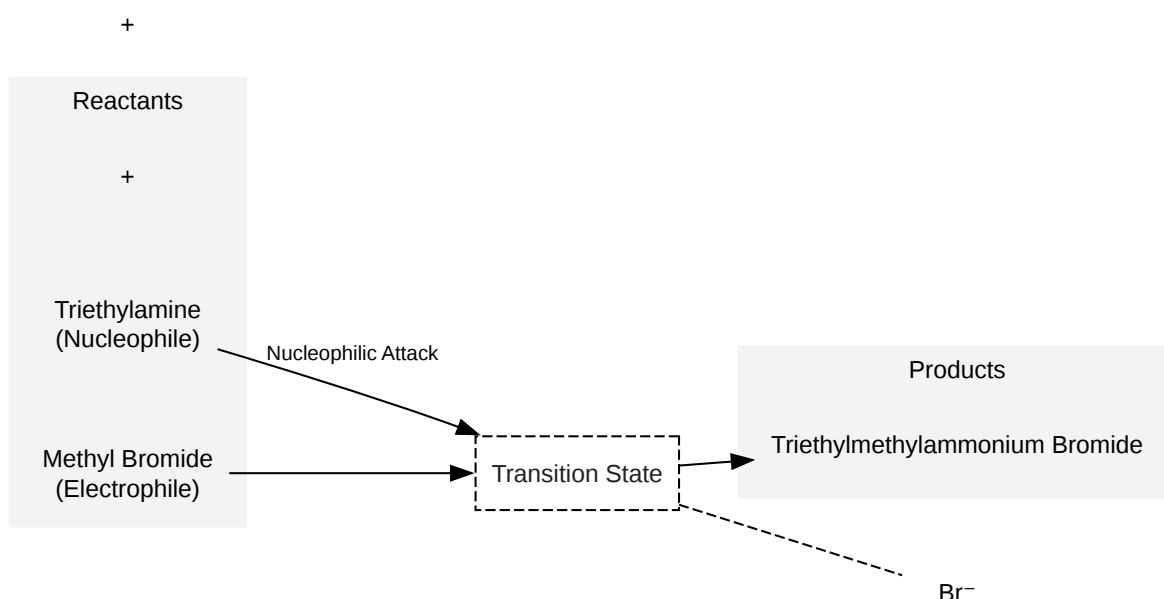
Triethylmethylammonium bromide is a quaternary ammonium salt with a wide array of applications, serving as a catalyst and a reaction intermediate in medicinal chemistry and organic synthesis.^[1] Its formation from triethylamine and an alkyl halide is a classic example of a quaternization reaction, first described by Nikolai Menshutkin. This reaction proceeds via a bimolecular nucleophilic substitution (SN2) mechanism, where the lone pair of electrons on the nitrogen atom of triethylamine attacks the electrophilic carbon of the methyl halide.

Reaction Mechanism: The SN2 Pathway

The formation of **Triethylmethyammonium bromide** from triethylamine and methyl bromide is a classic example of a bimolecular nucleophilic substitution (SN2) reaction.^{[2][3]} In this single-step process, the triethylamine acts as the nucleophile, attacking the electrophilic carbon atom of the methyl bromide.^{[2][4]} Simultaneously, the bromide ion, the leaving group, departs.^{[2][4]}

The reaction kinetics are second-order, meaning the rate is dependent on the concentration of both the triethylamine and the methyl bromide.^{[2][3][4][5]} The stereochemistry of this reaction involves a backside attack by the nucleophile, leading to an inversion of configuration at the carbon center.^{[2][4]} However, as the electrophile in this specific reaction is a methyl group, which is achiral, this inversion is not observable in the product.

Several factors influence the rate of this SN2 reaction. The use of a polar, aprotic solvent can accelerate the reaction by solvating the cation but not the nucleophile, thereby increasing the nucleophile's reactivity.^[5] Steric hindrance around the reaction center can significantly slow down the reaction.^{[2][5]} In this case, the methyl group of methyl bromide presents minimal steric hindrance, facilitating the nucleophilic attack.^[2]



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Caption: SN2 reaction mechanism for the formation of **Triethylmethylammonium bromide**.

Quantitative Data

The efficiency and rate of the formation of **Triethylmethylammonium bromide** are influenced by various factors including solvent, temperature, and reaction time. The following tables summarize key quantitative data related to this reaction.

Property	Value	Reference
Molecular Formula	C7H18BrN	[1][6]
Molar Mass	196.13 g/mol	[1][6]
Melting Point	307°C (decomposes)	[1]
Appearance	White crystalline powder	[1]
Solubility	Soluble in polar solvents	General knowledge of quaternary ammonium salts
Hazard Symbols	Xi (Irritant)	[1]
Risk Codes	36/37/38 (Irritating to eyes, respiratory system and skin)	[1]

Table 1: Physicochemical Properties of **Triethylmethylammonium Bromide**

Parameter	Condition	Observation	Reference
Reaction Type	Menshutkin Reaction (SN2)	Bimolecular nucleophilic substitution	[7]
Kinetics	Second-order overall	Rate = $k[\text{Triethylamine}][\text{Methyl Bromide}]$	[2][3]
Solvent Effects	Polar aprotic solvents	Increased reaction rate	[5]
Alkyl Halide Reactivity	R-I > R-Br > R-Cl	Iodides are the best leaving groups, followed by bromides and then chlorides.	[7]
Temperature	50°C - 140°C	Reaction rate increases with temperature.	[8]
Pressure	12 - 65 bar (for continuous processes)	Sufficient pressure is needed to keep the alkyl halide dissolved.	[8]

Table 2: Reaction Kinetics and Conditions

Experimental Protocols

The synthesis of **Triethylmethyammonium bromide** can be carried out using various methods. Below are detailed protocols for both a standard laboratory synthesis and a microwave-assisted synthesis.

Standard Laboratory Synthesis

This protocol is a general method for the quaternization of a tertiary amine.

Materials:

- Triethylamine
- Methyl Bromide (or a suitable methylating agent like dimethyl sulfate)
- A polar aprotic solvent (e.g., acetonitrile, acetone)
- Diethyl ether (for washing)
- Round-bottom flask with a reflux condenser
- Stirring apparatus
- Heating mantle

Procedure:

- In a round-bottom flask, dissolve triethylamine in the chosen solvent.
- Slowly add a stoichiometric equivalent of methyl bromide to the solution while stirring. The reaction is exothermic, so the addition should be controlled to maintain a steady temperature.
- After the addition is complete, heat the reaction mixture to reflux for a period of 1 to 24 hours.^{[9][10]} The reaction progress can be monitored by techniques such as TLC or NMR.
- Once the reaction is complete, cool the mixture to room temperature. The product, being a salt, will likely precipitate out of the solvent.
- If precipitation is incomplete, the product can be precipitated by adding a non-polar solvent like diethyl ether.
- Filter the solid product and wash it with cold diethyl ether to remove any unreacted starting materials.^[9]
- Dry the product under vacuum to obtain the pure **Triethylmethylammonium bromide**.

Microwave-Assisted Synthesis

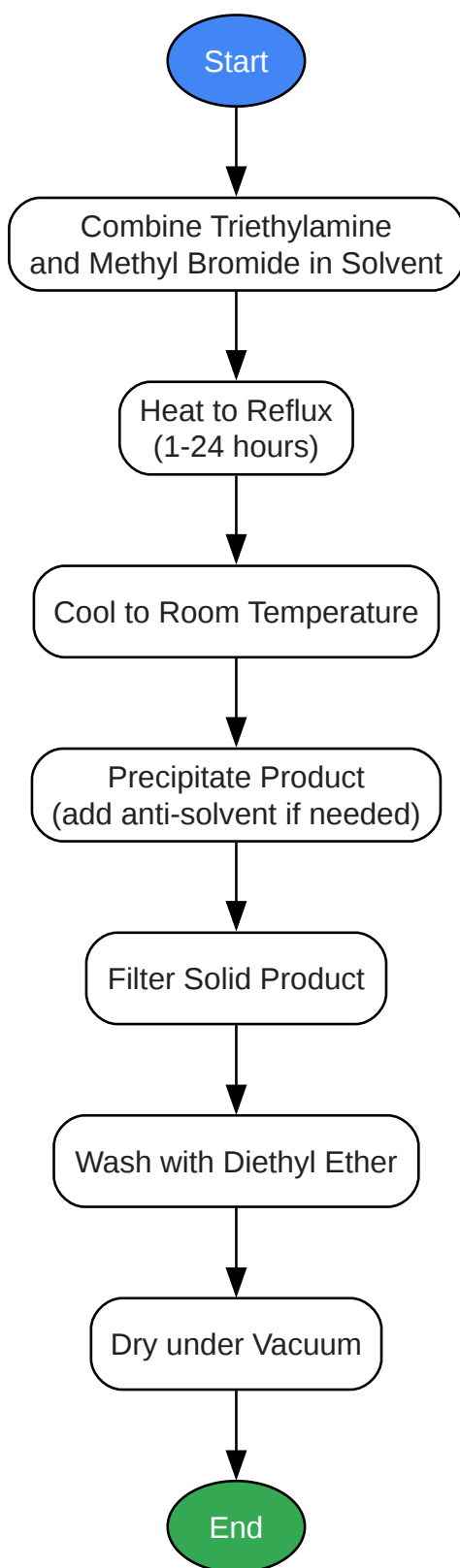
Microwave synthesis offers a significant reduction in reaction time and often leads to higher yields.[9]

Materials:

- Triethylamine
- Methyl Bromide
- Microwave reactor
- Microwave-safe reaction vessel

Procedure:

- In a microwave-safe reaction vessel, combine triethylamine and a slight excess of methyl bromide. This reaction can often be performed solvent-free.[9]
- Seal the vessel and place it in the microwave reactor.
- Heat the mixture using microwave irradiation for a short period, typically in the range of minutes.[9] The exact time and temperature will depend on the specific microwave reactor and the scale of the reaction.
- After the reaction is complete, cool the vessel to room temperature.
- The solid product can be collected and purified as described in the standard laboratory synthesis protocol (washing with a non-polar solvent and drying).



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Caption: A typical experimental workflow for the synthesis of **Triethylmethylammonium bromide**.

Conclusion

The formation of **Triethylmethylammonium bromide** from triethylamine is a robust and well-understood chemical transformation that relies on the principles of the SN2 reaction. The efficiency of this synthesis can be optimized by careful selection of reaction conditions, including solvent and temperature. The detailed protocols and quantitative data presented in this guide provide a solid foundation for researchers and professionals working with this important class of compounds.

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